

Benzo[d]dioxol-4-ylmethanol CAS number and molecular structure

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Compound of Interest

Compound Name: Benzo[d][1,3]dioxol-4-ylmethanol

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An In-depth Technical Guide to Benzo[d]dioxol-4-ylmethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Benzo[d]dioxol-4-ylmethanol, a significant chemical intermediate in the synthesis of various pharmaceutical and bioactive molecules. This document details its chemical identity, molecular structure, physicochemical properties, and outlines a key synthetic pathway.

Core Chemical Identity and Molecular Structure

Benzo[d]dioxol-4-ylmethanol, a solid organic compound, is distinguished by its benzodioxole ring system fused to a methanol group. This structural motif is a key component in a variety of pharmacologically active compounds.

CAS Number: 769-30-2[1][2][3]

Molecular Formula: C₈H₈O₃[3]

Molecular Weight: 152.15 g/mol [3]

Synonyms: 1,3-Benzodioxol-4-ylmethanol, 4-Hydroxymethyl-1,3-benzodioxole, 2,3-(Methylenedioxy)benzyl alcohol[2]

Molecular Structure:

The molecule consists of a benzene ring fused to a five-membered dioxole ring, with a hydroxymethyl (-CH₂OH) substituent at position 4 of the benzodioxole core.

Structural Identifiers:

- InChI: InChI=1S/C8H8O3/c9-4-6-2-1-3-7-8(6)11-5-10-7/h1-3,9H,4-5H2[1]
- InChIKey: XVCMMPXFVAHHQN-UHFFFAOYSA-N[1]
- SMILES: C1OC2=CC=CC(=C2O1)CO[3]

Physicochemical and Toxicological Data

A summary of the key quantitative data for Benzo[d]dioxol-4-ylmethanol is presented in the table below, providing a clear comparison of its physical and chemical properties.

Property	Value	Reference
Physical State	Solid	[1]
Melting Point	39 °C	[3]
Boiling Point	124 °C	[3]
Density	1.329 g/cm ³	[3]
Flash Point	127.9 °C	[3]
Purity	98%	[1]
Acute Toxicity (Oral)	Harmful if swallowed (H302)	[4]

Experimental Protocols: Synthesis of Benzodioxole Derivatives

While a specific, detailed experimental protocol for the synthesis of Benzo[d]dioxol-4-ylmethanol is not readily available in the searched literature, a general and widely applicable method for the synthesis of related benzodioxole derivatives involves the reduction of the

corresponding aldehyde. A representative protocol for a similar transformation is detailed below.

Synthesis of (E)-N'-(benzo[d]dioxol-5-ylmethylene)-4-methyl-benzenesulfonohydrazide[5]

This synthesis, while not directly producing Benzo[d]dioxol-4-ylmethanol, illustrates a common reaction involving a benzodioxole aldehyde, a close chemical relative.

Materials:

- Benzo[d][6][7]dioxole-5-carbaldehyde
- 4-Methyl-benzenesulfonohydrazide (4-MBSH)
- Ethanol (EtOH)

Procedure:

- A reaction mixture of benzo[d][6][7]dioxole-5-carbaldehyde (509.7 mg, 3.40 mmol, 1.26 equiv.) and 4-MBSH (500.2 mg, 2.69 mmol, 1.0 equiv.) is prepared.[5]
- Ethanol (25.0 mL) is added to the reaction mixture.[5]
- The mixture is stirred at room temperature for 2.5 hours.[5]
- The resulting solution is filtered.[5]
- The filtrate is left in the open air to allow for the slow evaporation of the solvent, leading to the crystallization of the product.[5]
- The obtained product can be further purified by recrystallization from ethanol.[5]

Biological Significance and Research Applications

The benzodioxole moiety is a key pharmacophore found in numerous biologically active compounds. Derivatives of this structure have shown a wide range of therapeutic potential, highlighting the importance of Benzo[d]dioxol-4-ylmethanol as a building block in drug discovery and development.

Anticancer and Antioxidant Activity:

- Certain benzodioxole derivatives have been synthesized and evaluated for their cytotoxic activity against various cancer cell lines, with some compounds showing potent anticancer and antioxidant properties.[8]

Antidiabetic Agents:

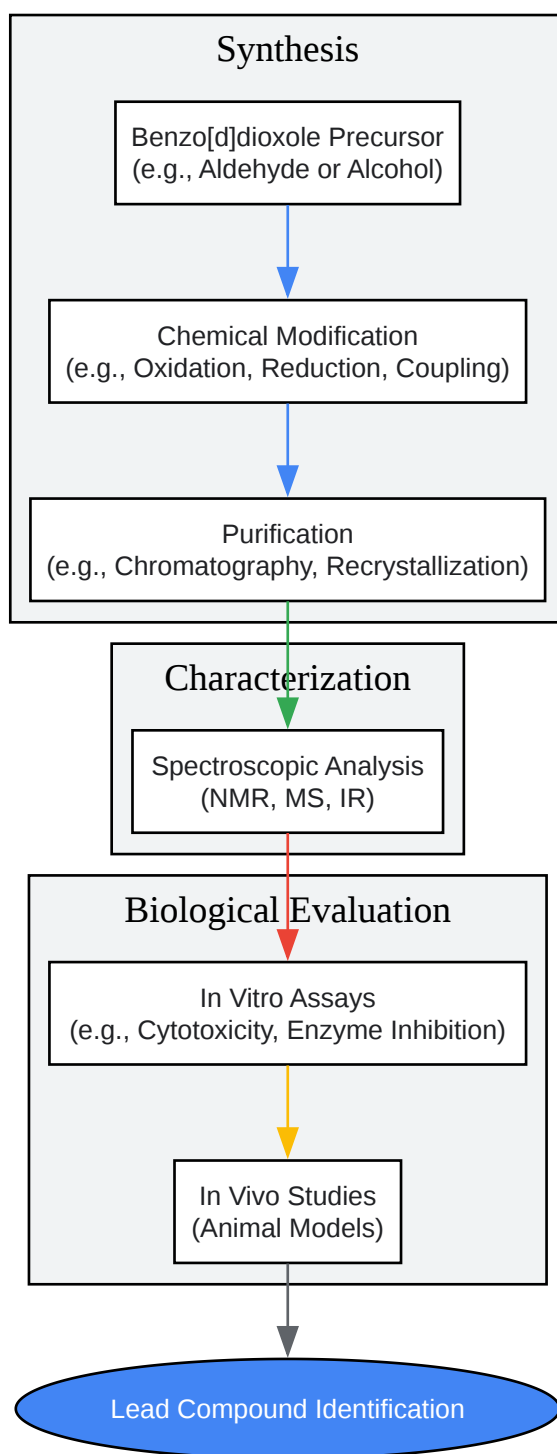
- Novel benzodioxole derivatives have been investigated as potential antidiabetic agents, with studies involving both in vitro and in vivo animal models.[9]

Antiepileptic Drug Analogs:

- The 1,3-benzodioxole ring is a core component of the antiepileptic drug stiripentol. Research into the synthesis of stiripentol analogs for the treatment of conditions like Dravet's syndrome underscores the neurological significance of this chemical scaffold.[6]

Logical Workflow for Synthesis of Benzodioxole-Containing Bioactive Molecules

The following diagram illustrates a generalized workflow for the synthesis and evaluation of novel bioactive molecules derived from a benzodioxole precursor, such as Benzo[d]dioxol-4-ylmethanol.



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